Structural Elucidation of Meta-fluoro 4-ANBP: A Technical Guide

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Compound of Interest

Compound Name:	*Meta-fluoro 4-ANBP*
CAS No.:	*131587-28-5*
Cat. No.:	*B2601749*

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Introduction

Meta-fluoro 4-ANBP, chemically known as N-(3-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine, is a synthetic compound structurally related to the 4-anilidopiperidine class of opioids.[1][2][3][4][5] As a derivative of 4-ANBP (4-anilino-N-benzylpiperidine), it is considered a fentanyl precursor.[1] Its structural similarity to potent analgesics makes it a compound of interest in pharmacological research and a target for forensic analysis. This guide provides a comprehensive overview of the structural elucidation of **Meta-fluoro 4-ANBP**, including its physicochemical properties, proposed analytical data, detailed experimental protocols for its synthesis and characterization, and relevant biological pathways.

Physicochemical Properties

Meta-fluoro 4-ANBP is a crystalline solid at room temperature.[1] Its fundamental properties are summarized in the table below.

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Property	Value	Reference
Chemical Name	N-(3-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine	[1]
Synonyms	m-Fluoro 4-ANBP, Despropionyl N-benzyl meta-fluoro norfentanyl	[1]
CAS Number	131587-28-5	[1][5]
Molecular Formula	$C_{18}H_{21}FN_2$	[1][5]
Molecular Weight	284.37 g/mol	[1][4][5]
Purity	≥98% (commercially available)	[1][3]
λmax	250 nm	[1]
Solubility	DMF: 25 mg/mL, DMSO: 50 mg/mL, Ethanol: 100 mg/mL, Ethanol:PBS (pH 7.2) (1:3): 0.25 mg/mL	[1]

Spectroscopic Data for Structural Elucidation

Due to the limited availability of published experimental spectra for **Meta-fluoro 4-ANBP**, the following tables present predicted data based on the analysis of structurally similar fentanyl analogs and general principles of spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (400 MHz, $CDCl_3$) Predicted Data

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
7.35 - 7.20	m	5H	Phenyl-H
7.15	dt	1H	Ar-H (meta to F)
6.50 - 6.30	m	3H	Ar-H (ortho and para to F)
3.55	s	2H	-CH_2-Ph
3.40	m	1H	Piperidine-H (C4)
2.90	d	2H	Piperidine-H (C2/C6 axial)
2.20	t	2H	Piperidine-H (C2/C6 equatorial)
2.00	d	2H	Piperidine-H (C3/C5 axial)
1.60	qd	2H	Piperidine-H (C3/C5 equatorial)

^{13}C NMR (100 MHz, $CDCl_3$) Predicted Data

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Chemical Shift (δ, ppm)	Assignment
163.5 (d, J = 243 Hz)	C-F
148.0 (d, J = 10 Hz)	Ar-C (C-N)
138.0	Phenyl-C (quaternary)
130.0 (d, J = 10 Hz)	Ar-CH
129.0	Phenyl-CH
128.2	Phenyl-CH
127.0	Phenyl-CH
108.0 (d, J = 2 Hz)	Ar-CH
104.0 (d, J = 21 Hz)	Ar-CH
99.0 (d, J = 25 Hz)	Ar-CH
63.0	-CH_2-Ph
52.5	Piperidine-C (C2/C6)
51.0	Piperidine-C (C4)
32.0	Piperidine-C (C3/C5)

^{19}F NMR (376 MHz, $CDCl_3$) Predicted Data

Chemical Shift (δ, ppm)	Multiplicity
-113.0	m

Mass Spectrometry (MS)

Predicted Electron Ionization (EI) Fragmentation

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m/z	Proposed Fragment
284	$[M]^+$
193	$[M - C_7H_7]^+$
179	$[M - C_6H_5CH_2]^+$
112	$[C_6H_5FN]^+$
91	$[C_7H_7]^+$

Infrared (IR) Spectroscopy

Predicted Characteristic Absorption Bands

Wavenumber (cm^{-1})	Functional Group
3400 - 3300	N-H Stretch (secondary amine)
3100 - 3000	C-H Stretch (aromatic)
2950 - 2800	C-H Stretch (aliphatic)
1600, 1580, 1500	C=C Stretch (aromatic)
1250 - 1200	C-N Stretch (aromatic amine)
1200 - 1150	C-F Stretch

Experimental Protocols

Synthesis of **Meta-fluoro 4-ANBP**

This protocol describes a plausible synthetic route based on known methods for producing fentanyl precursors.[6]

Reaction Scheme: Reductive amination of 1-benzyl-4-piperidone with 3-fluoroaniline.

Materials:

- 1-benzyl-4-piperidone

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- 3-fluoroaniline
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Acetic acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Dichloromethane (DCM)
- Hexanes

Procedure:

- To a solution of 1-benzyl-4-piperidone (1.0 eq) in dichloroethane, add 3-fluoroaniline (1.1 eq) and glacial acetic acid (2.0 eq).
- Stir the mixture at room temperature for 1 hour.
- Add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes.
- Stir the reaction mixture at room temperature for 12-18 hours, monitoring by TLC or LC-MS for the disappearance of the starting material.
- Quench the reaction by the slow addition of saturated sodium bicarbonate solution until gas evolution ceases.
- Separate the organic layer and extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.

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- Purify the crude product by column chromatography on silica gel using a gradient of hexanes and ethyl acetate to yield **Meta-fluoro 4-ANBP** as a crystalline solid.

Analytical Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Prepare a sample by dissolving 5-10 mg of **Meta-fluoro 4-ANBP** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.
- Acquire ^{1}H, ^{13}C, and ^{19}F NMR spectra on a 400 MHz or higher field NMR spectrometer.
- Process the spectra using appropriate software to perform Fourier transformation, phase correction, and baseline correction.
- Integrate the peaks in the ^{1}H NMR spectrum and determine the chemical shifts, multiplicities, and coupling constants for all signals.
- Assign the peaks in all spectra to the corresponding atoms in the molecule.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Prepare a 1 mg/mL solution of **Meta-fluoro 4-ANBP** in methanol.
- Inject 1 µL of the solution into a GC-MS system equipped with a non-polar capillary column (e.g., DB-5ms).
- Use a temperature program starting at 150°C, holding for 1 minute, then ramping to 300°C at a rate of 15°C/min, and holding for 5 minutes.
- Operate the mass spectrometer in electron ionization (EI) mode at 70 eV.
- Acquire mass spectra over a range of m/z 40-500.
- Analyze the resulting chromatogram and mass spectrum to determine the retention time and fragmentation pattern of the compound.

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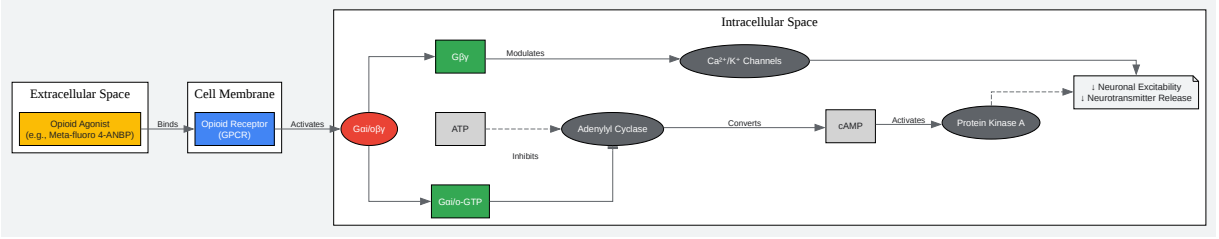
Infrared (IR) Spectroscopy:

- Prepare a sample by either creating a KBr pellet containing a small amount of the solid compound or by dissolving the compound in a suitable solvent (e.g., chloroform) and casting a thin film on a salt plate.
- Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Acquire the IR spectrum over a range of 4000-400 cm^{-1}.
- Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

Biological Context: Opioid Receptor Signaling

Meta-fluoro 4-ANBP is presumed to interact with opioid receptors, which are G-protein coupled receptors (GPCRs). The binding of an opioid agonist to its receptor initiates a signaling cascade that ultimately leads to the modulation of neuronal excitability and neurotransmitter release.



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Caption: Opioid receptor signaling pathway.

Workflow for Structural Elucidation

The structural elucidation of a novel or uncharacterized compound like **Meta-fluoro 4-ANBP** follows a logical workflow, integrating various analytical techniques to piece together its molecular structure.

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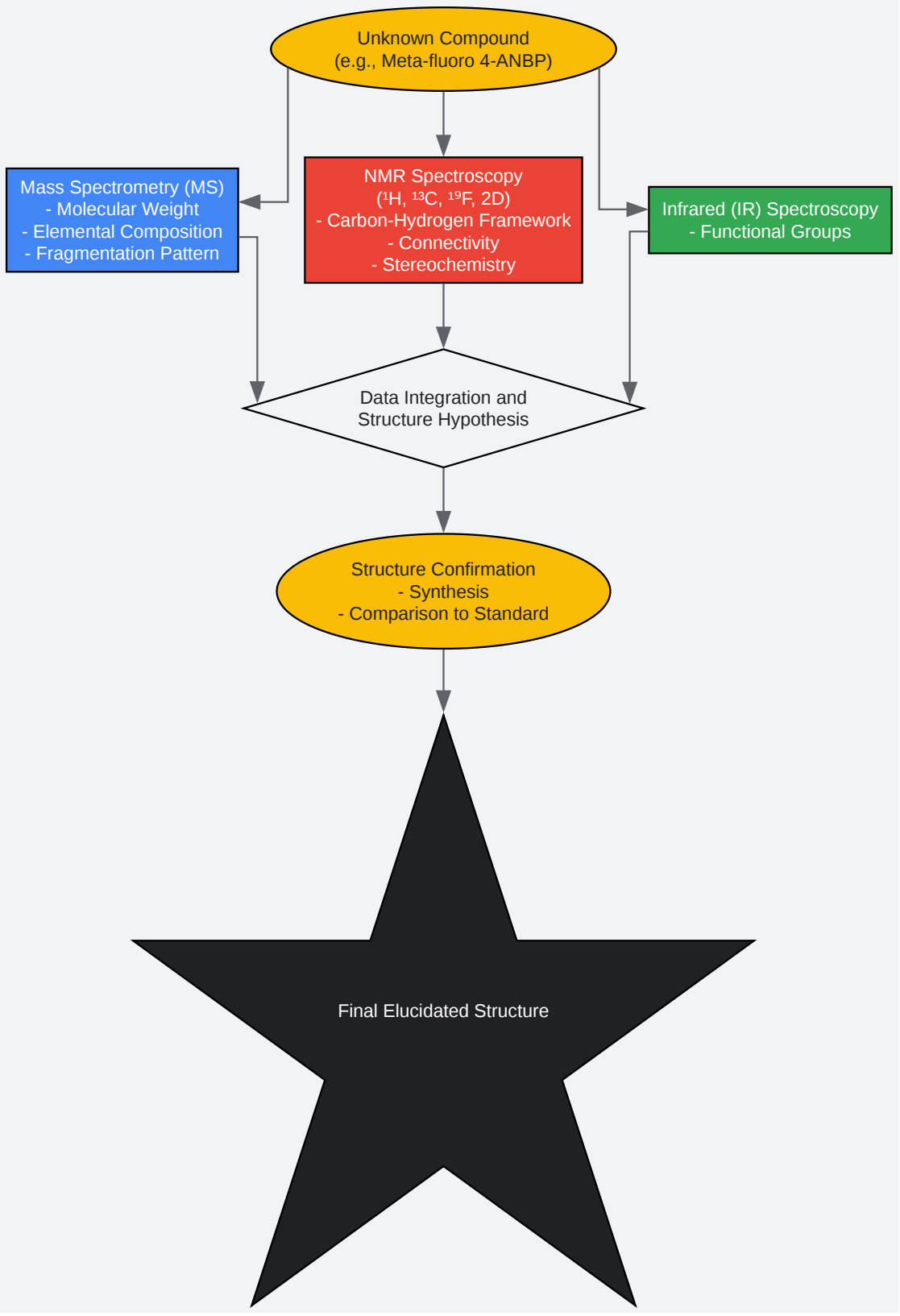

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Caption: Workflow for structural elucidation.

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